

(E)-Cinnamaldehyde Dimethyl Acetal-d5

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Compound of Interest

Compound Name: (E)-Cinnamaldehyde Dimethyl
Acetal-d5

Cat. No.: B1162652

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Technical Guide: (E)-Cinnamaldehyde Dimethyl Acetal-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(E)-Cinnamaldehyde Dimethyl Acetal-d5**, a deuterated analog of (E)-Cinnamaldehyde Dimethyl Acetal. This document is intended to serve as a valuable resource for researchers in various fields, including metabolism, pharmacokinetics, and analytical chemistry, by providing key data, experimental protocols, and potential research applications.

Compound Data and Specifications

Quantitative data for **(E)-Cinnamaldehyde Dimethyl Acetal-d5** is summarized below. Where specific data for the deuterated compound is not publicly available, typical specifications and data for the non-deuterated analogue, (E)-Cinnamaldehyde Dimethyl Acetal, are provided for reference.

Table 1: Physical and Chemical Properties

Property	(E)-Cinnamaldehyde Dimethyl Acetal-d5	(E)-Cinnamaldehyde Dimethyl Acetal (for reference)	Source
Molecular Formula	C ₁₁ H ₉ D ₅ O ₂	C ₁₁ H ₁₄ O ₂	[1]
Molecular Weight	183.26 g/mol	178.23 g/mol	[1]
Appearance	Not specified (likely a neat liquid)	Neat liquid	[2]
Specific Gravity	Not specified	1.016 - 1.020 @ 25°C	[3]
Refractive Index	Not specified	1.530 - 1.534 @ 20°C	[3]
Flash Point	109°C (229°F)	~93.33°C (200°F)	[1][3]
Boiling Point	Not specified	256°C @ 760 mmHg	[3]

Table 2: Analytical Specifications

Parameter	Specification	Method
Purity	≥98%	GC-MS, ¹ H-NMR
Isotopic Enrichment	≥98 atom % D	¹ H-NMR, ² H-NMR, Mass Spectrometry
Residual Solvents	To be determined	¹ H-NMR

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **(E)-Cinnamaldehyde Dimethyl Acetal-d5** are provided below.

Synthesis of (E)-Cinnamaldehyde Dimethyl Acetal-d5

The synthesis of **(E)-Cinnamaldehyde Dimethyl Acetal-d5** can be achieved through the acid-catalyzed acetalization of (E)-Cinnamaldehyde-d5 with trimethyl orthoformate.

Materials:

- (E)-Cinnamaldehyde-d5
- Trimethyl orthoformate
- Anhydrous methanol
- Anhydrous p-Toluenesulfonic acid (catalyst)
- Anhydrous sodium carbonate
- Anhydrous diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- To a solution of (E)-Cinnamaldehyde-d5 in anhydrous methanol, add trimethyl orthoformate and a catalytic amount of anhydrous p-toluenesulfonic acid.
- Stir the reaction mixture at room temperature and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, quench the reaction by adding anhydrous sodium carbonate to neutralize the acid catalyst.
- Remove the methanol under reduced pressure.
- Partition the residue between diethyl ether and saturated aqueous sodium bicarbonate solution.
- Separate the organic layer, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.

- Purify the crude product by vacuum distillation or column chromatography on silica gel to yield pure **(E)-Cinnamaldehyde Dimethyl Acetal-d5**.

Determination of Purity and Isotopic Enrichment

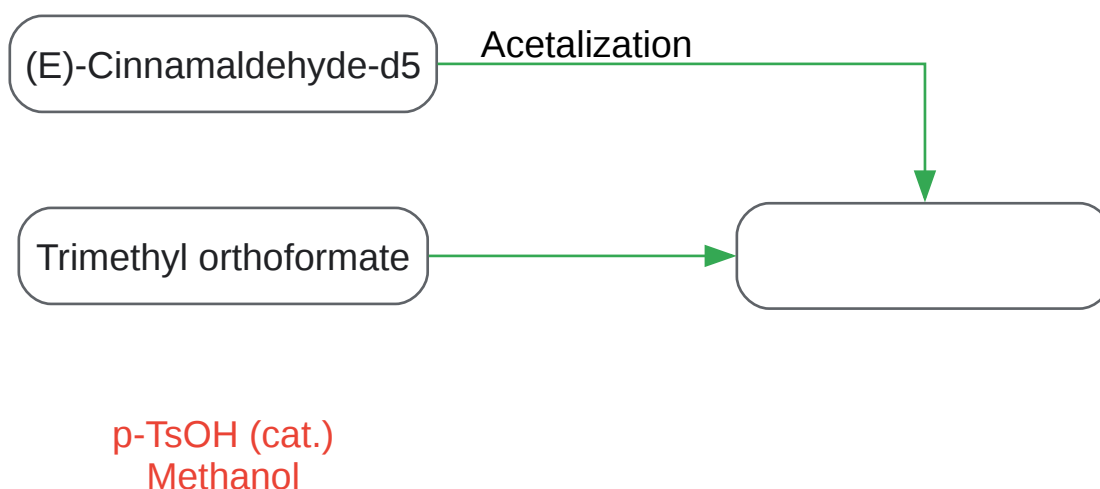
The purity and isotopic enrichment of the final product can be determined using the following methods:

- Gas Chromatography-Mass Spectrometry (GC-MS): To confirm the molecular weight of the deuterated compound and assess its chemical purity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H -NMR: To determine the chemical purity and the degree of deuteration by comparing the integration of proton signals in the deuterated compound to those in the non-deuterated standard.
 - ^2H -NMR: To directly observe the deuterium signals and confirm the positions of isotopic labeling.

Mandatory Visualizations

Synthetic Pathway

The following diagram illustrates the synthetic pathway for **(E)-Cinnamaldehyde Dimethyl Acetal-d5**.

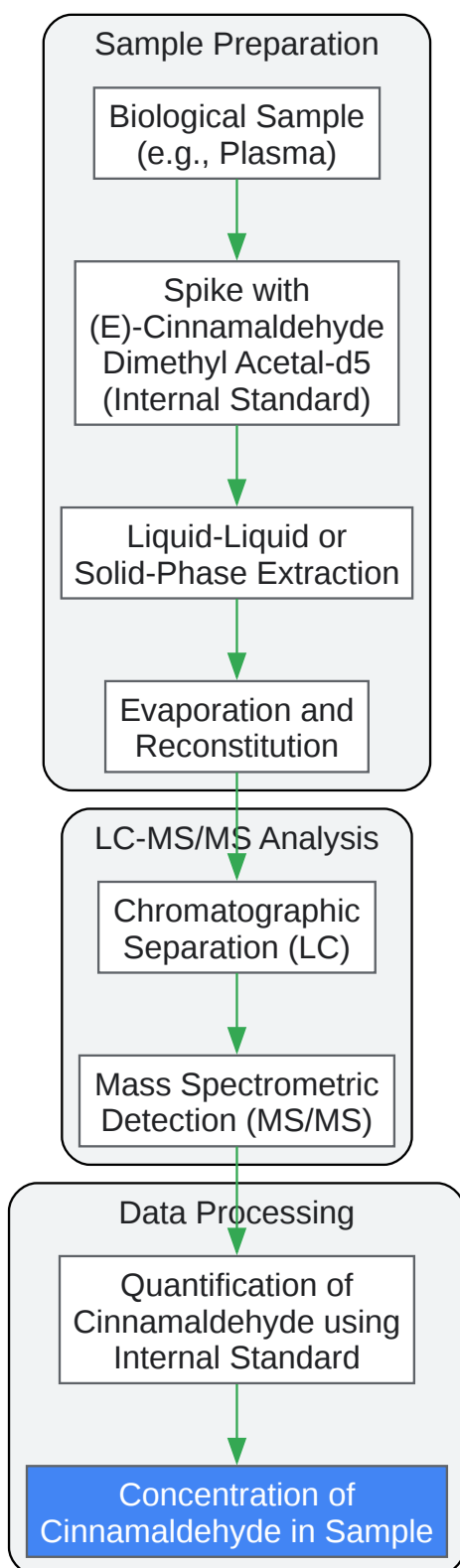


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Caption: Synthetic route to **(E)-Cinnamaldehyde Dimethyl Acetal-d5**.

Experimental Workflow: Use as an Internal Standard

This diagram outlines a typical experimental workflow for using **(E)-Cinnamaldehyde Dimethyl Acetal-d5** as an internal standard for the quantification of cinnamaldehyde in a biological matrix.



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Caption: Workflow for cinnamaldehyde quantification using a deuterated internal standard.

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References

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